

Investigating the novelty of Egfr-IN-26

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Compound of Interest

Compound Name: *Egfr-IN-26*

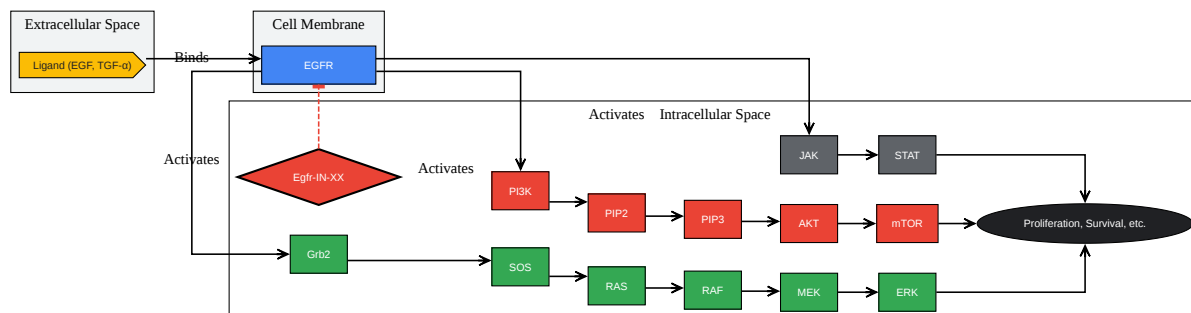
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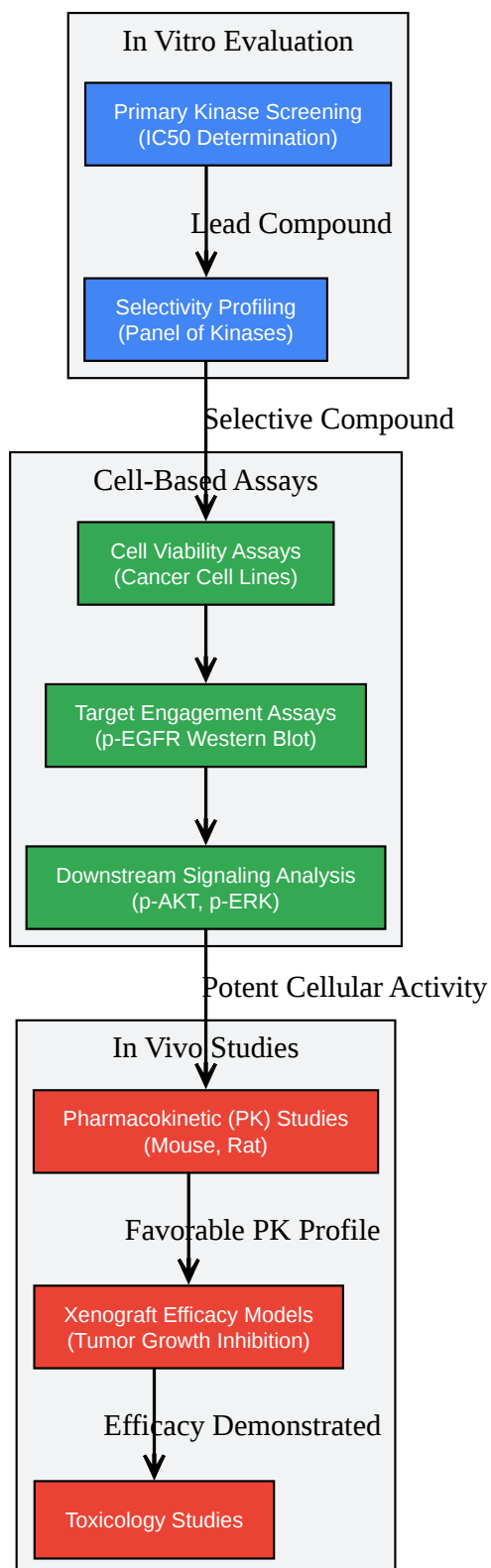
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Mechanism of Action and EGFR Signaling

Egfr-IN-XX is a potent and selective inhibitor of the EGFR tyrosine kinase. It functions by competitively binding to the ATP-binding site of the EGFR kinase domain, thereby preventing the phosphorylation of downstream substrates and inhibiting the activation of pro-survival and proliferative signaling pathways.

The following diagram illustrates the EGFR signaling pathway and the point of intervention for Egfr-IN-XX.





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References

- 1. A comprehensive pathway map of epidermal growth factor receptor signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16113892/)]
- 2. ClinPGx [clinpgx.org]
- 3. Epidermal Growth Factor Receptor Cell Proliferation Signaling Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16113892/)]
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